

Spectroscopic Profile of 4-Methyl-5-vinylthiazole: A Technical Guide

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Compound of Interest

Compound Name: 4-Methyl-5-vinylthiazole

Cat. No.: B145775

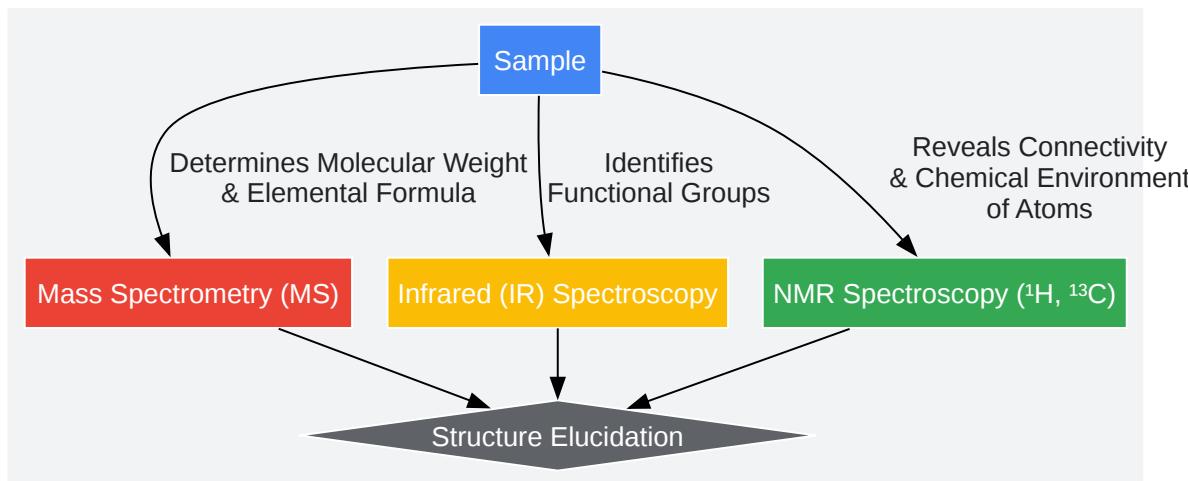
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **4-methyl-5-vinylthiazole**, a heterocyclic compound of interest in flavor chemistry and as a building block in organic synthesis. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering valuable insights for compound identification, structural elucidation, and quality control.

Spectroscopic Data Analysis Workflow

The structural characterization of an organic compound like **4-methyl-5-vinylthiazole** is a systematic process. The general workflow involves a multi-technique approach to gather complementary information, leading to an unambiguous identification.



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